

# 4-Hexen-3-one enone functional group

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## Compound Focus: 4-Hexen-3-one

CAS No.: 50396-87-7

Cat. No.: S3317472

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## Compound Overview and Properties

**4-Hexen-3-one** (CAS 2497-21-4) is an organic compound classified as an alpha, beta-unsaturated ketone (enone) [1]. Its structure features a six-carbon chain with a double bond between carbons 4 and 5, and a ketone group on carbon 3, making it reactive and valuable for various chemical syntheses [1] [2].

The table below summarizes its key identifiers and physicochemical properties [3] [4] [5]:

Property	Value / Description
CAS Number	2497-21-4
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O
Molecular Weight	98.14 g/mol
IUPAC Name	hex-4-en-3-one
Structure	An alpha, beta-unsaturated ketone
Boiling Point	135-137 °C (lit.)
Density	0.858 g/mL at 25 °C (lit.)

Property	Value / Description
Refractive Index	$n^{20}_D$ 1.44 (lit.)
Flash Point	34 °C (closed cup) / 94 °F
Odor Description	Pungent, ethereal, spicy, green, tropical, metallic
Hazard Codes	Flammable Liquid (Category 3), Acute Toxicity, Eye Irritant, Skin Irritant

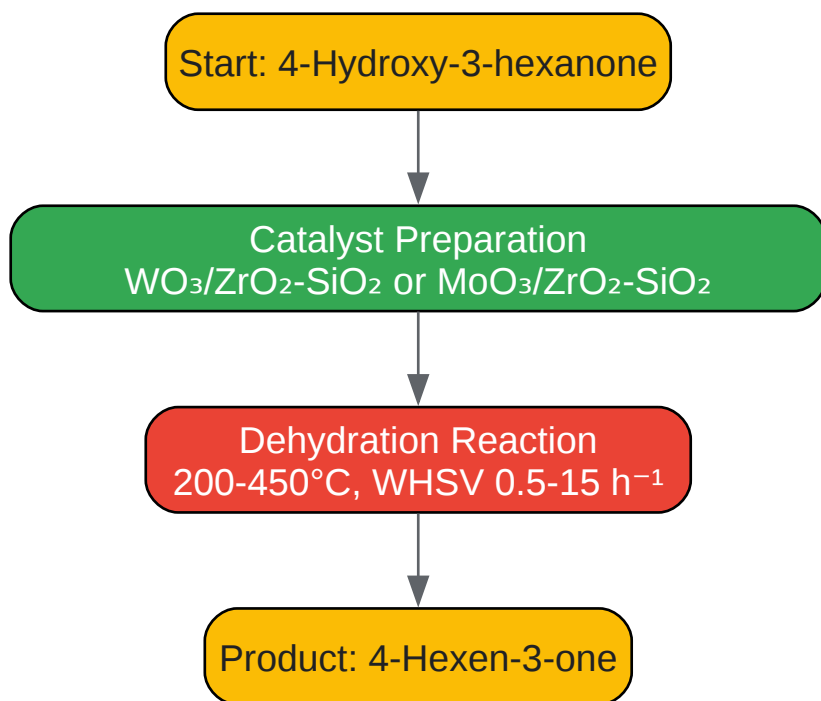
## Primary Applications and Uses

**4-Hexen-3-one** serves as a versatile intermediate in several industries. Its top applications are summarized below [1]:

Application Area	Specific Use
Pharmaceutical Synthesis	Key intermediate for anti-inflammatory and antimicrobial agents; its reactivity helps construct complex molecules and improve bioavailability.
Fragrance and Flavor	Provides fresh, green notes in perfumes and food products (FEMA 3352). Use levels in finished products are typically 0.01-1 ppm.
Agrochemical Production	Intermediate in synthesizing herbicides and fungicides.
Polymer & Material Science	Building block for advanced polymers and biodegradable materials due to reactive sites for cross-linking.
Chemical R&D	Versatile tool in exploratory research for developing novel compounds and testing new reactions.

## Synthesis Experimental Protocol

A prominent method for synthesizing **4-Hexen-3-one** is the catalytic dehydration of 4-hydroxy-3-hexanone. The following diagram outlines the synthesis workflow, and the detailed experimental procedure is provided below.



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*Synthesis workflow for **4-Hexen-3-one** via catalytic dehydration*

## Catalyst Preparation (WO<sub>3</sub>/ZrO<sub>2</sub>-SiO<sub>2</sub>) [6]

- **Precipitation & Ageing:** Dissolve a zirconium source (e.g., Zr(NO<sub>3</sub>)<sub>4</sub>·5H<sub>2</sub>O) in deionized water. Add a surfactant like cetyltrimethylammonium bromide (CTAB) and a silicon source (e.g., tetraethoxysilane). Adjust the pH to 10 under vigorous stirring. Continue stirring for 2 hours, then age the mixture at room temperature for 12-24 hours.
- **Filtration & Washing:** Recover the solid via suction filtration and wash thoroughly with deionized water.
- **Impregnation:** Immerse the resulting mesoporous ZrO<sub>2</sub>-SiO<sub>2</sub> carrier in an aqueous solution of a tungsten source (e.g., ammonium tungstate) for 12-24 hours at room temperature.
- **Drying & Calcination:** Dry the impregnated material at 100°C for 10 hours, then calcine at 600°C for 6 hours in a muffle furnace. The recommended molar ratio is W:Zr:Si = (0.05-0.3):1:(5-50).

## Catalytic Dehydration Reaction [6]

- **Reactor Setup:** Perform the reaction in a fixed-bed reactor under atmospheric pressure.
- **Loading:** Load the reactor with the prepared catalyst (e.g., 10 mL).
- **Reaction Conditions:** Feed the 4-hydroxy-3-hexanone raw material into the reactor at a **Weight Hourly Space Velocity (WHSV) of 0.5-15 h<sup>-1</sup>** and a **reaction temperature of 200-450°C**. Optimal performance is often achieved at 250-380°C and a WHSV of 1-10 h<sup>-1</sup>.
- **Product Analysis:** Analyze the effluent using gas chromatography (e.g., HP-6890 GC with a capillary column and FID).

Under optimal conditions (e.g., 300°C, WHSV of 5 h<sup>-1</sup>), this method can achieve a **4-hydroxy-3-hexanone conversion of 99.1% with a 4-hexen-3-one selectivity of 96.5%** [6].

## Key Technical and Safety Notes

- **Functional Group Reactivity:** As an  $\alpha,\beta$ -unsaturated ketone, **4-Hexen-3-one** is predisposed to addition and substitution reactions, which is the basis for its utility in constructing more complex molecules [1].
- **Handling and Safety:** The compound is a **flammable liquid** and requires careful handling. Use appropriate personal protective equipment (PPE) including eyeshields, gloves, and suitable respirator filters. It should be stored sealed in a dry environment at room temperature [3] [4] [7].
- **Catalyst Innovation:** The use of mesoporous  $\text{WO}_3/\text{ZrO}_2\text{-SiO}_2$  or  $\text{MoO}_3/\text{ZrO}_2\text{-SiO}_2$  catalysts is key to the high efficiency of the described synthesis, offering high specific surface area and regular pore structures that enhance activity and selectivity while allowing for lower reaction temperatures compared to older methods [6].

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## References

1. 4-Hexen-3-One in the Real World: 5 Uses You'll Actually ... [linkedin.com]
2. - 4 - hexen - 3 (CHEBI:89801) one [ebi.ac.uk]

3. 2497-21-4|4-Hexen-3-one [ambeed.com]
4. - 4 - HEXEN - 3 | 2497-21-4 ONE [chemicalbook.com]
5. 4-hexen-3-one, 2497-21-4 [thegoodscentscopy.com]
6. Production method of 4-hexene-3-one by catalyzed ... [patents.google.com]
7. 4-Hexen-3-one = 92 2497-21-4 [sigmaaldrich.com]

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